Operational Disposal Guide: 7-methoxy-6-nitroquinazolin-4(3H)-one

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Compound of Interest

Compound Name:	*7-methoxy-6-nitroquinazolin-4(3H)-one*
CAS No.:	*1012057-47-4*
Cat. No.:	*B1418163*

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Executive Summary: Immediate Action Required

Compound Identity: **7-methoxy-6-nitroquinazolin-4(3H)-one** (CAS: 1012057-47-4) Primary Hazard Class:Carcinogen (Category 1B); Skin/Eye Irritant.[1][2] Disposal Method: High-Temperature Incineration (Destructive Oxidation).[1] Critical Restriction:DO NOT dispose of via sanitary sewer, trash, or biohazard streams.[3] This compound is a bioactive pharmaceutical intermediate (Gefitinib precursor) with nitro-aromatic functionality, requiring strict segregation from reducing agents and bases.[1]

Technical Hazard Profile & Causality

As a Senior Application Scientist, it is critical to understand that disposal protocols are dictated by the molecular structure's reactivity and biological activity.[3] We do not simply "bin" chemicals; we manage their thermodynamic and toxicological endpoints.[3]

Chemical Specifications

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Property	Data	Operational Implication
CAS Number	1012057-47-4	Use for waste manifesting and inventory tracking.[1][2][3]
Molecular Formula	$C_9H_7N_3O_4$	Nitrogen-rich; generates NOx upon combustion.[1][2][3]
Molecular Weight	221.17 g/mol	-
Physical State	Pale Yellow Solid	Dust generation is a primary inhalation risk.[1][2][3]
Solubility	Low (Water), High (DMSO/DMF)	Do not attempt aqueous neutralization.[2][3]
Acidity (pKa)	Weakly Acidic (N3-H)	Incompatible with strong bases (exothermic deprotonation).[2][3]

The "Why" Behind the Protocol

- Carcinogenicity (H350): This compound is a precursor to EGFR inhibitors. Its structural core mimics biological purines, allowing it to intercalate or interact with DNA/enzymes.[3] Causality: Disposal must guarantee 100% destruction of the quinazoline ring to prevent environmental bioaccumulation.[3]

- Nitro Group (-NO_2 at C6): While this specific quinazolinone is thermally stable compared to lower molecular weight nitro-aromatics, the nitro group is an oxidizing moiety.[1] Causality: It must be segregated from strong reducing agents (hydrides, metals) in the waste stream to prevent the formation of unstable hydroxylamines or exothermic runaway.[3]

Segregation & Packaging Strategy

Effective disposal begins at the bench.[3] Improper segregation is the leading cause of waste vendor rejection and lab accidents.[3]

Waste Stream Segregation[2][3]

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- Stream A (Solid Waste): Pure solid **7-methoxy-6-nitroquinazolin-4(3H)-one**, contaminated weighing boats, and heavily soiled paper towels.[1][2]
  - Container: Wide-mouth HDPE jar or amber glass.[1]
- Stream B (Liquid Mother Liquor): Filtrates from synthesis (usually Methanol, DMF, or DMSO containing the compound).[3]
  - Container: Solvent-compatible carboy (HDPE/Steel).[1]
  - Note: Do not mix with oxidizer waste streams (e.g., Nitric acid waste) despite the nitro group; the organic solvent is the primary fuel.[3]

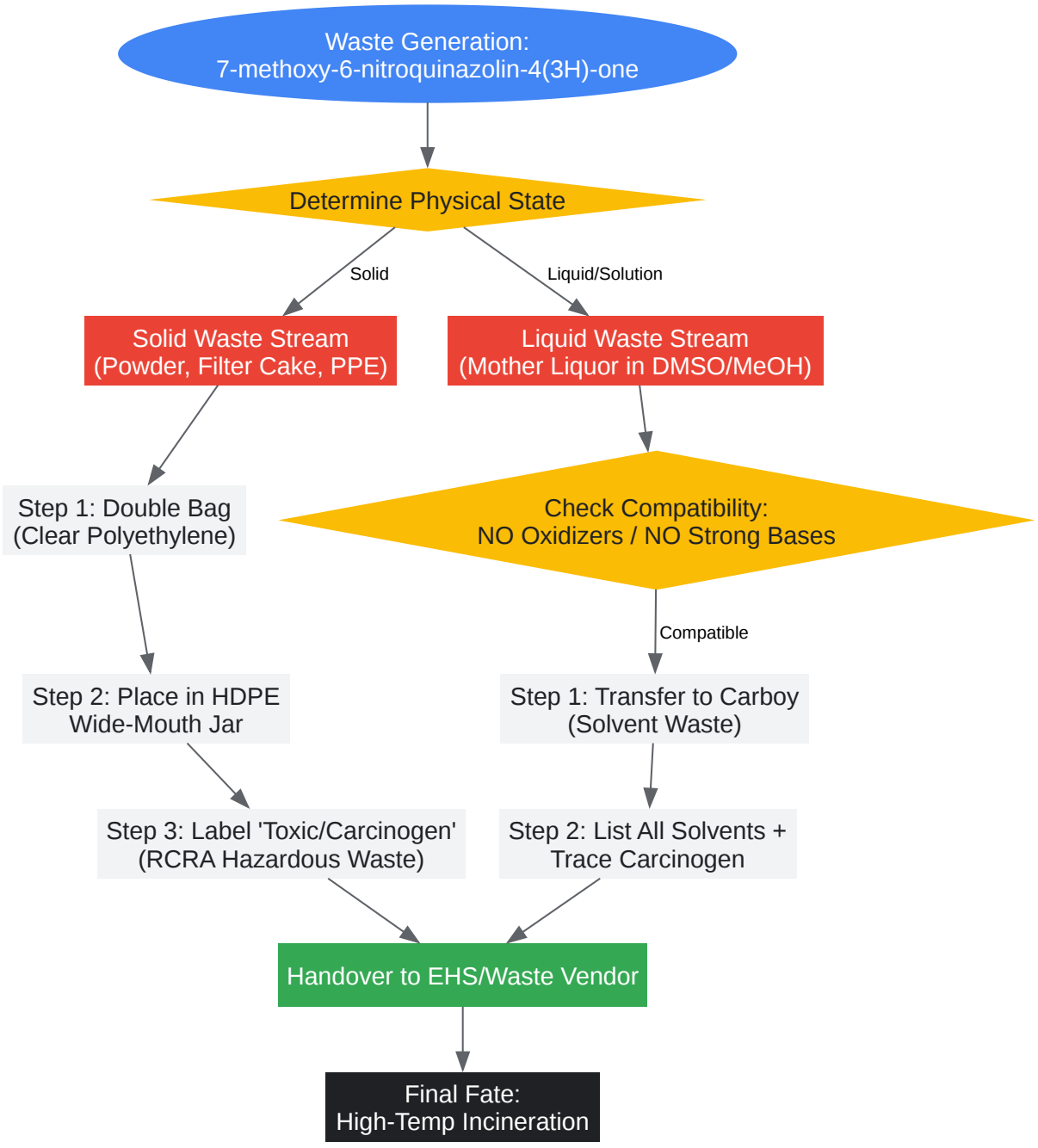
Packaging Protocol

- Double Containment: Due to the H350 (Carcinogen) rating, the primary waste container must be placed inside a secondary clear zip-seal bag or overpack drum before leaving the fume hood.
- Labeling:
  - Must Read: "Hazardous Waste - Toxic (Carcinogen) - Organic Solid."[1]
  - Constituents: List "**7-methoxy-6-nitroquinazolin-4(3H)-one**" explicitly. Avoid abbreviations like "Q-One" or "Nitro-Q."
  - Hazard Codes: Affix GHS labels for Toxic (Skull/Crossbones) and Health Hazard (Silhouette).

Operational Disposal Workflow

The following diagram outlines the decision logic for disposing of this compound. This workflow ensures compliance with RCRA standards for hazardous waste.

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Figure 1: Decision matrix for the segregation and disposal of **7-methoxy-6-nitroquinazolin-4(3H)-one**, prioritizing containment of carcinogenic solids and solvent compatibility.

Emergency Contingencies (Spill Management)

In the event of a spill, the primary risk is inhalation of carcinogenic dust.[3]

- Evacuate & PPE: Clear the immediate area. Don full PPE: Double nitrile gloves, Tyvek sleeves, and a N95 or P100 respirator (dust mask is insufficient for carcinogens).[3]
- Containment (Solid): Gently cover the spill with wet paper towels (dampened with water or methanol) to prevent dust aerosolization. Do not dry sweep.[2][3]
- Cleanup: Scoop the damp material into a wide-mouth waste jar. Wipe the surface 3 times with a soap/water solution, followed by a solvent wipe (ethanol).[3]
- Verification: Place all cleanup materials into the "Solid Waste" stream (Stream A).

References

- Sigma-Aldrich. (2024).[1][4] Safety Data Sheet: **7-Methoxy-6-nitroquinazolin-4(3H)-one**. Link
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- U.S. Environmental Protection Agency (EPA). (2024). RCRA Hazardous Waste Codes and Regulations. Link
- BenchChem. (n.d.). **7-methoxy-6-nitroquinazolin-4(3H)-one** Chemical Properties and CAS 1012057-47-4. Link

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Sources

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- 2. EPA Hazardous Waste Codes | Environmental Safety, Sustainability and Risk [essr.umd.edu]
- 3. Waste Code [rcrainfo.epa.gov]
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